Synthesis of 4'-Hydroxy Atomoxetine Glucuronide: A Reference Standard Guide

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Compound of Interest

Compound Name:	*4'-Hydroxy Atomoxetine Glucuronide*
CAS No.:	*540729-08-6*
Cat. No.:	*B601823*

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Abstract

This application note provides a comprehensive guide for the synthesis, purification, and characterization of **4'-Hydroxy Atomoxetine Glucuronide**, a principal metabolite of the medication Atomoxetine. The synthesis of this reference standard is crucial for a variety of research applications, including drug metabolism studies, pharmacokinetic analysis, and as a standard in clinical and forensic toxicology. This document outlines two effective synthesis strategies: a chemical approach and an enzymatic method. Detailed protocols for High-Performance Liquid Chromatography (HPLC) purification and analytical confirmation using Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy are also provided.

Introduction

Atomoxetine, marketed under the brand name Strattera®, is a selective norepinephrine reuptake inhibitor used for the treatment of Attention-Deficit/Hyperactivity Disorder (ADHD).[1] The primary metabolic pathway for atomoxetine involves oxidation by the cytochrome P450

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2D6 (CYP2D6) enzyme to form 4'-hydroxy atomoxetine.[1][2] This active metabolite is then conjugated with glucuronic acid in a process known as glucuronidation, a major phase II metabolic reaction.[3] This reaction is catalyzed by UDP-glucuronosyltransferases (UGTs), which transfer a glucuronic acid moiety from UDP-glucuronic acid (UDPGA) to the substrate.[4][5] The resulting **4'-Hydroxy Atomoxetine Glucuronide** is more water-soluble, facilitating its excretion from the body.[6][7]

The availability of a pure reference standard of **4'-Hydroxy Atomoxetine Glucuronide** is essential for the accurate quantification of this metabolite in biological samples.[8] This guide details two robust methods for its synthesis, offering flexibility based on available resources and expertise.

Synthesis Strategies

Two primary methodologies are presented for the synthesis of **4'-Hydroxy Atomoxetine Glucuronide**: a classic chemical synthesis and a more targeted enzymatic approach.

Chemical Synthesis

Chemical synthesis offers a scalable method for producing larger quantities of the desired glucuronide. This approach typically involves the protection of reactive functional groups, followed by glycosylation and subsequent deprotection.

Enzymatic Synthesis

Enzymatic synthesis provides a highly specific and often more direct route to the target molecule, mimicking the biological metabolic pathway.[9] This method utilizes UDP-glucuronosyltransferases (UGTs) to catalyze the conjugation of 4'-hydroxy atomoxetine with UDPGA.[4][10]

Experimental Workflows

The following diagrams illustrate the overarching workflows for both the chemical and enzymatic synthesis of **4'-Hydroxy Atomoxetine Glucuronide**.

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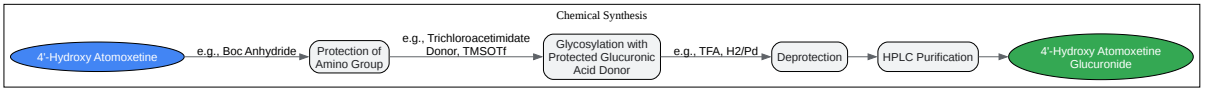

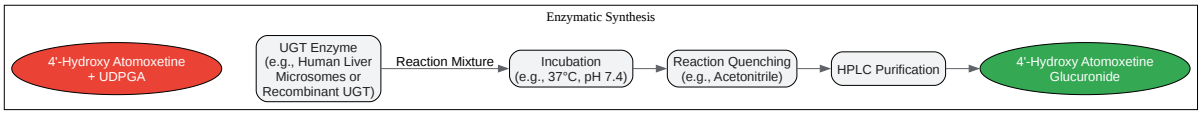

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Caption: Enzymatic Synthesis Workflow for **4'-Hydroxy Atomoxetine Glucuronide**.

Detailed Protocols

Part 1: Synthesis of 4'-Hydroxy Atomoxetine (Precursor)

The synthesis of the precursor, 4'-hydroxy atomoxetine, is a prerequisite for both the chemical and enzymatic approaches. A general synthetic route is outlined in various patents. [11]

Part 2: Chemical Synthesis of 4'-Hydroxy Atomoxetine Glucuronide

This protocol is adapted from established methods for the synthesis of aryl glucuronides. [12] [13] Step 1: Protection of the Amino Group of 4'-Hydroxy Atomoxetine

- Dissolve 4'-hydroxy atomoxetine in a suitable solvent (e.g., dichloromethane).
- Add a protecting group reagent, such as di-tert-butyl dicarbonate (Boc_2O), in the presence of a base (e.g., triethylamine).

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- Stir the reaction at room temperature until completion, monitored by Thin Layer Chromatography (TLC).
- Purify the N-Boc-4'-hydroxy atomoxetine by column chromatography.

Step 2: Glycosylation

- Prepare a solution of the protected 4'-hydroxy atomoxetine and a protected glucuronic acid donor (e.g., a trichloroacetimidate derivative) in an anhydrous aprotic solvent (e.g., dichloromethane) under an inert atmosphere.
- Cool the mixture to 0°C and add a Lewis acid catalyst, such as trimethylsilyl trifluoromethanesulfonate (TMSOTf).
- Allow the reaction to warm to room temperature and stir until the starting material is consumed (monitored by TLC).
- Quench the reaction with a suitable reagent (e.g., saturated sodium bicarbonate solution).
- Extract the product and purify by column chromatography.

Step 3: Deprotection

- Dissolve the protected glucuronide in a suitable solvent.
- Remove the protecting groups under appropriate conditions. For example, Boc groups can be removed with trifluoroacetic acid (TFA), and benzyl esters can be cleaved by hydrogenolysis (H_2/Pd).
- Monitor the deprotection by TLC or LC-MS.
- Remove the solvent under reduced pressure to yield the crude **4'-Hydroxy Atomoxetine Glucuronide**.

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Parameter	Chemical Synthesis
Starting Material	4'-Hydroxy Atomoxetine
Key Reagents	Boc_2O, Protected Glucuronic Acid Donor, TMSOTf, TFA
Solvents	Dichloromethane, Acetonitrile
Catalyst	Lewis Acid (e.g., TMSOTf)
Typical Yield	Variable, dependent on optimization

Part 3: Enzymatic Synthesis of 4'-Hydroxy Atomoxetine Glucuronide

This protocol utilizes human liver microsomes as a source of UGT enzymes. [14] Step 1: Preparation of the Reaction Mixture

- In a microcentrifuge tube, combine the following in order:
  - Phosphate buffer (e.g., 100 mM, pH 7.4)
  - 4'-Hydroxy atomoxetine (dissolved in a minimal amount of a compatible solvent like methanol or DMSO)
  - Magnesium chloride ($MgCl_2$)
  - Alamethicin (to permeabilize the microsomal membrane)
  - Human liver microsomes (HLM)
- Pre-incubate the mixture at 37°C for 5 minutes.

Step 2: Initiation of the Reaction

- Initiate the glucuronidation reaction by adding the cofactor, uridine 5'-diphosphoglucuronic acid (UDPGA). [15]2. Incubate the reaction mixture at 37°C for a predetermined time (e.g., 1-4 hours), with gentle shaking.

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Step 3: Termination of the Reaction

- Stop the reaction by adding an equal volume of ice-cold acetonitrile.
- Vortex the mixture and centrifuge to pellet the precipitated proteins.
- Collect the supernatant containing the synthesized glucuronide.

Parameter	Enzymatic Synthesis
Substrate	4'-Hydroxy Atomoxetine
Cofactor	UDPGA
Enzyme Source	Human Liver Microsomes (or recombinant UGTs)
Buffer	Phosphate Buffer (pH 7.4)
Incubation	37°C, 1-4 hours
Typical Yield	Generally lower than chemical synthesis, suitable for analytical standards

Purification Protocol

High-Performance Liquid Chromatography (HPLC) is the preferred method for purifying the synthesized **4'-Hydroxy Atomoxetine Glucuronide**. [16][17] HPLC System and Conditions:

- Column: A reversed-phase C18 column is typically used. [18]* Mobile Phase A: Water with 0.1% formic acid or ammonium acetate buffer.
- Mobile Phase B: Acetonitrile or methanol with 0.1% formic acid.
- Gradient: A suitable gradient from low to high organic phase concentration is employed to separate the more polar glucuronide from the starting material and other impurities.
- Detection: UV detection at an appropriate wavelength.

Purification Procedure:

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- Dissolve the crude product in the initial mobile phase composition.
- Inject the sample onto the HPLC system.
- Collect the fractions corresponding to the peak of **4'-Hydroxy Atomoxetine Glucuronide**.
- Pool the collected fractions and remove the organic solvent under reduced pressure.
- Lyophilize the remaining aqueous solution to obtain the purified product as a solid. [16]

Parameter	HPLC Purification Data
Column	**C18 Reversed-Phase (e.g., 5 µm, 4.6 x 250 mm)**
Mobile Phase	A: 0.1% Formic Acid in Water, B: Acetonitrile
Flow Rate	1.0 mL/min
Detection	UV at 270 nm

| Purity Achieved | >95% |

Analytical Characterization

The identity and purity of the final product must be confirmed using appropriate analytical techniques.

Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight of the synthesized glucuronide. [19] [20]

- Technique: Electrospray Ionization (ESI) in positive or negative ion mode coupled with a high-resolution mass analyzer (e.g., TOF or Orbitrap).
- Expected Ion:
  - Positive Mode: $[M+H]^+$

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- Negative Mode: $[M-H]^-$

- Fragmentation: Tandem MS (MS/MS) can be used to confirm the structure by observing characteristic fragment ions, such as the loss of the glucuronic acid moiety (176 Da). [19]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed structural information to confirm the identity and stereochemistry of the synthesized compound. [14][21]

- Technique: ^1H NMR and ^{13}C NMR are essential. 2D NMR techniques like COSY and HSQC can be used for more detailed structural elucidation.

- Key Signals:

  - The anomeric proton of the glucuronic acid moiety typically appears as a doublet in the ^1H NMR spectrum, with a coupling constant indicative of the β-configuration.

  - Signals corresponding to the aromatic and aliphatic protons of the 4'-hydroxy atomoxetine moiety should be present and may show shifts compared to the parent compound.

Analysis	Expected Results for 4'-Hydroxy Atomoxetine Glucuronide
Molecular Formula	$C_{23}H_{29}NO_8$ [22]
Molecular Weight	447.48 g/mol [22]
MS (ESI+)	m/z 448.19 $[M+H]^+$ (calculated)
MS (ESI-)	m/z 446.18 $[M-H]^-$ (calculated)
^1H NMR	Characteristic signals for both the aglycone and the glucuronide moiety, including the anomeric proton doublet.

Conclusion

This application note provides a detailed framework for the successful synthesis, purification, and characterization of the **4'-Hydroxy Atomoxetine Glucuronide** reference standard. Both

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the chemical and enzymatic synthesis routes are viable options, with the choice depending on the specific requirements of the research. The provided protocols and analytical data will aid researchers in producing a high-purity standard essential for advancing studies in drug metabolism, pharmacokinetics, and toxicology.

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